(+)-SHIN1 solubility and stability issues

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Compound of Interest	
Compound Name:	*(+)-SHIN1*
CAS No.:	*2443966-90-1*
Cat. No.:	*B2487172*

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Technical Support Center: (+)-SHIN1

Welcome to the technical support center for **(+)-SHIN1**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **(+)-SHIN1**. Below you will find troubleshooting guides and frequently asked questions to assist in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(+)-SHIN1** and what is its mechanism of action?

A1: **(+)-SHIN1** is a potent and selective dual inhibitor of human serine hydroxymethyltransferase 1 (SHMT1) and 2 (SHMT2).[1][2][3] These enzymes are critical for the conversion of serine to glycine and one-carbon units (in the form of 5,10-methylene-tetrahydrofolate).[4] By inhibiting SHMT1 and SHMT2, **(+)-SHIN1** disrupts the synthesis of essential building blocks for purines and thymidylate, which are necessary for DNA and RNA synthesis.[1][4] This ultimately leads to a depletion of nucleotide triphosphates, blocking cell growth and proliferation in cancer cells.[1][3]

Q2: What are the recommended solvents for dissolving **(+)-SHIN1**?

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A2: **(+)-SHIN1** is highly soluble in dimethyl sulfoxide (DMSO).[2][3][5] It is reported to be insoluble in water.[2] For cell culture experiments, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it into the aqueous culture medium.

Q3: How should I prepare and store stock solutions of **(+)-SHIN1**?

A3: It is recommended to prepare a concentrated stock solution of **(+)-SHIN1** in high-quality, anhydrous DMSO.[2][5] To minimize the effects of moisture, which can reduce solubility, use freshly opened DMSO.[2] Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[5] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes for single use.[1] Some suppliers recommend storing stock solutions under nitrogen gas.[5]

Q4: What is the stability of **(+)-SHIN1** in experimental conditions?

A4: While stock solutions in DMSO are stable under recommended storage conditions, **(+)-SHIN1** has known stability issues in biological systems. It is reported to be unstable in liver microsome assays and has a rapid clearance and poor half-life in vivo, which makes it unsuitable for animal studies. For in vitro assays, it is recommended to use freshly prepared dilutions and handle solutions promptly.[1][2]

Troubleshooting Guide

Issue: I am observing precipitation after diluting my **(+)-SHIN1** DMSO stock solution into cell culture medium.

This is a common issue when adding a compound dissolved in a highly organic solvent like DMSO to an aqueous environment like cell culture medium. Here are some potential causes and solutions:

- Cause 1: The final concentration of **(+)-SHIN1** exceeds its solubility limit in the aqueous medium.
    - Solution: Try to lower the final concentration of **(+)-SHIN1** in your experiment. It may be necessary to perform a solubility test in your specific cell culture medium to determine the maximum achievable concentration without precipitation.

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- Cause 2: The concentration of DMSO in the final solution is too high.
  - Solution: Ensure that the final concentration of DMSO in your cell culture medium is kept to a minimum, typically below 0.5%, as higher concentrations can be toxic to cells and can also affect the solubility of your compound.
- Cause 3: The method of dilution is causing localized high concentrations of the compound, leading to precipitation.
  - Solution: When diluting the DMSO stock, add it to the cell culture medium dropwise while gently vortexing or swirling the medium. This helps to ensure rapid and uniform dispersion. Pre-warming the cell culture medium to 37°C can also help to improve solubility.
- Cause 4: Interaction with components in the cell culture medium.
  - Solution: Some components of the medium, especially proteins in fetal bovine serum (FBS), can interact with the compound and affect its solubility. If you are using a serum-free medium, you may observe different solubility behavior. Consider whether any components of your specific medium could be contributing to the precipitation.[6][7]

Quantitative Data

Table 1: Solubility of (+)-SHIN1 in Various Solvents

Solvent	Concentration	Notes	Reference(s)
DMSO	≥ 100 mg/mL (249.71 mM)	Hygroscopic DMSO can reduce solubility; use newly opened solvent. Sonication may be needed.	[5]
DMSO	80 mg/mL (199.76 mM)	-	[2]
DMSO	50 mM	-	
DMSO	50 mg/mL (124.85 mM)	Sonication is recommended.	[3]
Ethanol	5 mg/mL	-	[2]
Water	Insoluble	-	[2]

Table 2: Stability of (+)-SHIN1 Stock Solutions

Solvent	Storage Temperature	Duration	Notes	Reference(s)
DMSO	-20°C	1 month	Store under nitrogen.	[5]
DMSO	-80°C	6 months	Store under nitrogen.	[5]
Solvent	-20°C	1 month	-	[2]
Solvent	-80°C	1 year	-	[2]

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution of (+)-SHIN1 in DMSO

- Materials:

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- **(+)-SHIN1** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials

- Procedure:

1. Weigh the desired amount of **(+)-SHIN1** powder in a sterile microcentrifuge tube.
2. Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
3. Vortex the solution until the **(+)-SHIN1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.[1][5]
4. Visually inspect the solution to ensure there are no visible particles.
5. Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
6. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[5]

Protocol 2: General Procedure for Assessing the Aqueous Stability of (+)-SHIN1

This protocol provides a general framework for determining the stability of **(+)-SHIN1** in a specific aqueous buffer or cell culture medium.

- Materials:
  - Concentrated stock solution of **(+)-SHIN1** in DMSO
  - Aqueous buffer of interest (e.g., PBS, cell culture medium)
  - HPLC or LC-MS system for analysis

- Procedure:

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1. Prepare a solution of **(+)-SHIN1** in the aqueous buffer at the desired final concentration by diluting the DMSO stock solution. Ensure the final DMSO concentration is low (e.g., <0.5%).

2. Immediately after preparation (t=0), take an aliquot of the solution for analysis by HPLC or LC-MS to determine the initial concentration of **(+)-SHIN1**.

3. Incubate the remaining solution under the desired experimental conditions (e.g., 37°C in a cell culture incubator).

4. At various time points (e.g., 1, 2, 4, 8, 24 hours), collect additional aliquots for analysis.

5. Analyze all aliquots by a validated HPLC or LC-MS method to quantify the remaining concentration of **(+)-SHIN1**.

6. Calculate the percentage of **(+)-SHIN1** remaining at each time point relative to the initial concentration at t=0.

7. Plot the percentage of remaining **(+)-SHIN1** against time to determine its stability profile under the tested conditions.

Visualizations

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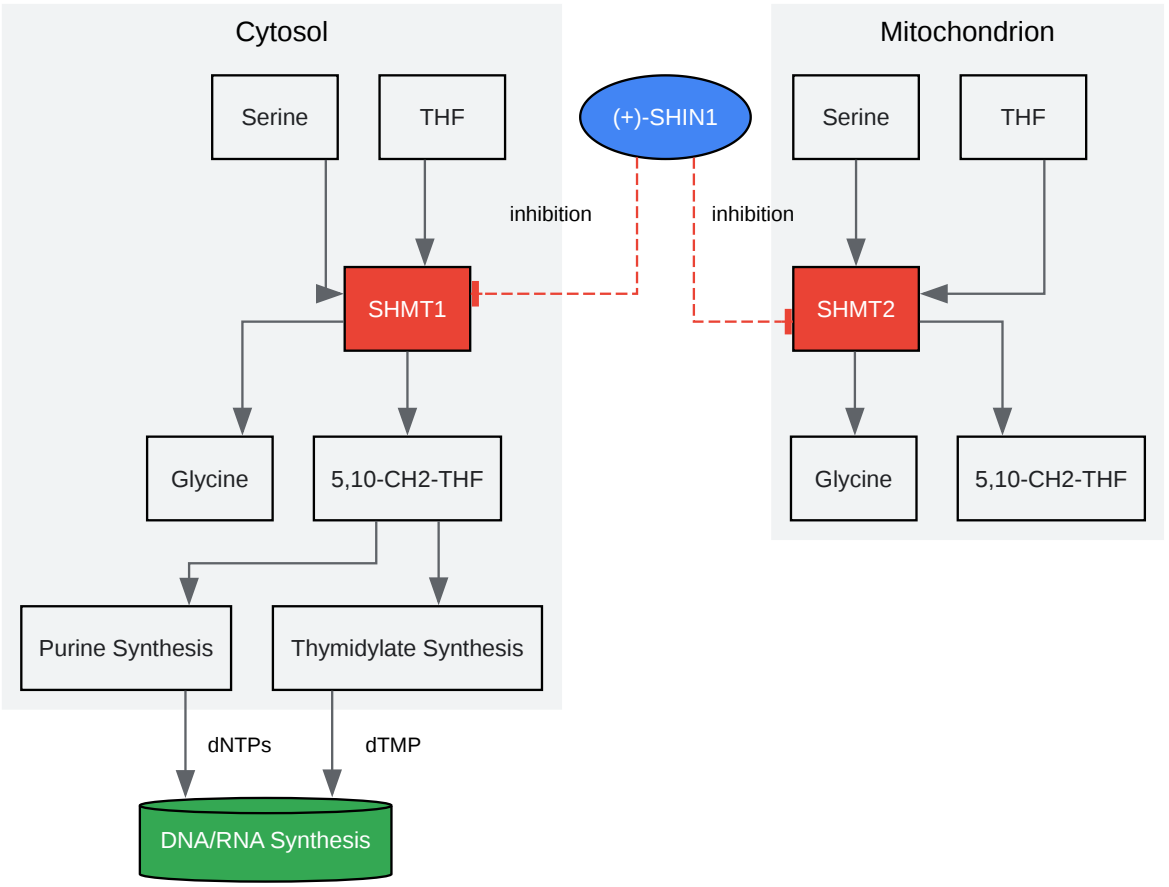
Signaling Pathway of (+)-SHIN1 Action



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Caption: Mechanism of action of **(+)-SHIN1**.

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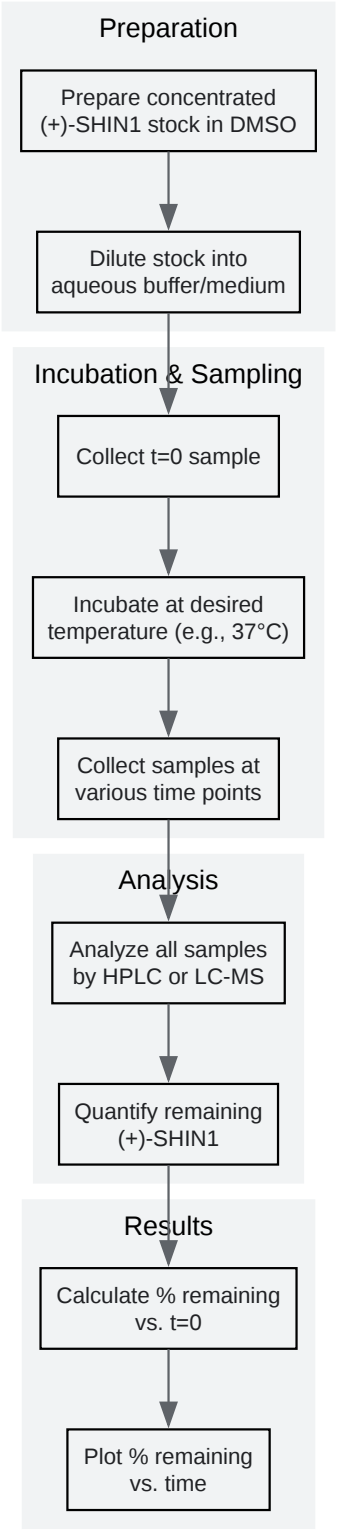
Experimental Workflow for Aqueous Stability Assessment



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Caption: Workflow for stability testing.

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